

Technical Guide: Physicochemical Properties of 2-Fluoro-4-(methylsulfonyl)benzaldehyde

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Compound of Interest

Compound Name: 2-Fluoro-4-(methylsulfonyl)benzaldehyde

Cat. No.: B581409

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Fluoro-4-(methylsulfonyl)benzaldehyde is a fluorinated benzaldehyde derivative that serves as a key intermediate in organic synthesis. Its unique molecular structure, featuring both a fluoro group and a methylsulfonyl moiety, imparts distinct chemical properties that make it a valuable building block in the development of pharmaceuticals and other fine chemicals.^[1] The presence of the electron-withdrawing fluoro and methylsulfonyl groups enhances the reactivity of the aldehyde functional group, facilitating its participation in a variety of chemical reactions.^[1] This document provides a comprehensive overview of the known physical properties of **2-Fluoro-4-(methylsulfonyl)benzaldehyde**.

Chemical Identity

There appears to be a discrepancy in the publicly available information regarding the primary CAS number for this compound. Multiple suppliers associate it with both 1197193-11-5^[2] and 86156-12-1.^[1] Researchers are advised to verify the CAS number with their specific supplier.

- IUPAC Name: **2-Fluoro-4-(methylsulfonyl)benzaldehyde**
- Synonyms: 2-Fluoro-4-methylsulfonylbenzaldehyde, 4-(Methylsulfonyl)-2-fluorobenzaldehyde^[1]

- Molecular Formula: $C_8H_7FO_3S$ ^[1]

Physical Properties

The following table summarizes the available physical and chemical properties of **2-Fluoro-4-(methylsulfonyl)benzaldehyde**. It should be noted that key quantitative data such as melting point, boiling point, density, and solubility are not consistently reported in publicly available literature and supplier specifications.

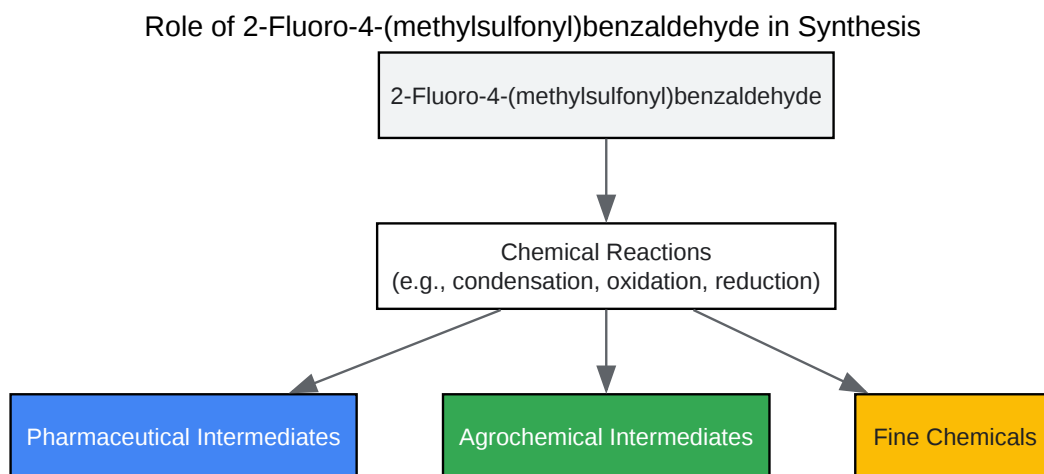
| Property | Value | Source(s) |
|--------------------|---|----------------|
| Molecular Weight | 202.20 g/mol | ^[1] |
| Appearance | White powder | ^[2] |
| Purity | ≥96% | ^[2] |
| Storage Conditions | Sealed and preserved in an inert atmosphere at 2-8°C. | ^[2] |
| Hazard | Irritant | ^[1] |

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-Fluoro-4-(methylsulfonyl)benzaldehyde** are not available in the cited resources. The determination of properties such as melting point, boiling point, and solubility would follow standard laboratory procedures as outlined in established pharmacopeias and chemical analysis handbooks.

Role in Chemical Synthesis

2-Fluoro-4-(methylsulfonyl)benzaldehyde is primarily utilized as an intermediate in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.^[1] Its functional groups allow for a variety of subsequent chemical transformations.



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Caption: Synthetic utility of **2-Fluoro-4-(methylsulfonyl)benzaldehyde**.

Biological Activity and Signaling Pathways

Currently, there is no publicly available information to suggest that **2-Fluoro-4-(methylsulfonyl)benzaldehyde** has direct biological activity or is involved in specific signaling pathways. Its primary role is that of a precursor molecule in the synthesis of biologically active compounds.

Conclusion

2-Fluoro-4-(methylsulfonyl)benzaldehyde is a chemical intermediate with well-defined molecular characteristics but limited publicly available data on its quantitative physical properties. Researchers should exercise due diligence in sourcing this compound, paying particular attention to the conflicting CAS numbers. The information provided herein serves as a foundational guide for professionals in the fields of chemical research and drug development.

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References

- 1. 4 fluoro benzaldehyde density | Sigma-Aldrich [sigmaaldrich.com]
- 2. 885270-30-4,1-Boc-4-aminoindole-AccelaChem|AccelaChemBio|Accela design, synthesis, manufacture and market advanced R&D chemicals; 韶远科技（上海）有限公司 [accelachem.com]
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